

A Multi-technique Approach for the Comprehensive Characterization of 8-bromopyrazolotriazines

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Compound of Interest

Compound Name: 8-bromo-3H-pyrazolo[1,5-a]
[1,3,5]triazin-4-one

CAS No.: 1370008-37-9

Cat. No.: B1384379

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Introduction

Pyrazolotriazines represent a class of nitrogen-containing heterocyclic compounds that are of significant interest in medicinal chemistry and drug development due to their diverse pharmacological activities. The precise structural characterization of these molecules is paramount for understanding structure-activity relationships (SAR), ensuring purity, and meeting regulatory standards. The introduction of a bromine atom at the 8-position of the pyrazolotriazine scaffold imparts specific chemical properties and serves as a crucial handle for further synthetic modifications.

This guide provides a comprehensive overview of the essential analytical techniques required for the unambiguous characterization of 8-bromopyrazolotriazines. It is designed for researchers and drug development professionals, offering not just step-by-step protocols but also the underlying scientific rationale for each method. The workflow presented herein ensures a self-validating system for structural confirmation, from initial elucidation to definitive three-dimensional arrangement.

Section 1: Primary Structure Elucidation via Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone technique for determining the molecular structure of organic compounds in solution.^[1] For 8-bromopyrazolotriazines, a combination of one-dimensional (^1H , ^{13}C) and two-dimensional (e.g., HMBC) experiments provides definitive evidence of the core structure, substituent placement, and connectivity.^[2]

Rationale for Experimental Choices

The choice of solvent (e.g., DMSO- d_6 or CDCl_3) is dictated by the solubility of the analyte. DMSO- d_6 is often preferred for highly polar heterocyclic compounds. Chemical shifts are referenced to the residual solvent signal or an internal standard like tetramethylsilane (TMS).^[2] 2D NMR experiments are indispensable for mapping correlations between protons and carbons, which is critical for assigning signals to specific atoms within the fused ring system.^[2]
^[3]

Protocol 1.1: ^1H and ^{13}C NMR Analysis

- **Sample Preparation:** Accurately weigh 5-10 mg of the 8-bromopyrazolotriazine sample and dissolve it in approximately 0.6 mL of a deuterated solvent (e.g., DMSO- d_6) in a 5 mm NMR tube.
- **Instrument Setup:** Record spectra on a 400 MHz or higher field NMR spectrometer.^[3] Standard acquisition parameters for ^1H NMR include a 30° pulse angle and a relaxation delay of 1-2 seconds.
- **^1H NMR Acquisition:** Acquire the spectrum, ensuring adequate signal-to-noise. The spectral width should encompass the expected aromatic and aliphatic regions (typically 0-12 ppm).
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled ^{13}C spectrum. A greater number of scans will be required compared to the ^1H spectrum due to the lower natural abundance of the ^{13}C isotope.^[4]
- **Data Processing:** Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction. Integrate the ^1H NMR signals and reference the chemical shifts.

Protocol 1.2: 2D Heteronuclear Multiple Bond Correlation (HMBC) NMR

- **Pulse Program Selection:** Using the same sample, select a standard HMBC pulse sequence on the spectrometer.
 - **Parameter Optimization:** Optimize the long-range coupling constant (J_{CH}) for which the experiment is sensitive. A value of 8-10 Hz is typically effective for identifying two- and three-bond correlations.
 - **Acquisition:** Acquire the 2D data set. The experiment time will vary from 1 to several hours depending on the sample concentration and spectrometer.
 - **Data Interpretation:** Process the 2D spectrum. Cross-peaks in the HMBC spectrum indicate long-range (typically 2J or 3J) couplings between protons and carbons. This is crucial for confirming the connectivity across the pyrazolo and triazine rings and unequivocally placing the bromine atom by identifying protons that show correlations to the carbon atom bearing it.
- [\[2\]](#)

Data Presentation: Expected NMR Data

The following table summarizes hypothetical but characteristic NMR data for an 8-bromopyrazolotriazine derivative.

Technique	Atom	Expected Chemical Shift (δ , ppm)	Key HMBC Correlations
^1H NMR	H on Pyrazole Ring	7.5 - 8.5	C8, other pyrazole carbons
	H on Triazine Ring	8.0 - 9.5	Adjacent triazine carbons
^{13}C NMR	C8 (bearing Br)	110 - 125	Proton on pyrazole ring
	Other Aromatic C	130 - 160	Various ring protons
	C=N	150 - 165	Various ring protons

Section 2: Molecular Weight and Isotopic Confirmation via Mass Spectrometry (MS)

Mass spectrometry is essential for determining the molecular weight of the synthesized compound and confirming its elemental composition. For halogenated compounds, MS provides a distinct isotopic signature that serves as powerful evidence for the presence of the halogen.[5]

Rationale for Experimental Choices

High-Resolution Mass Spectrometry (HRMS), often using techniques like Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) coupled with a Time-of-Flight (TOF) or Orbitrap analyzer, is preferred over low-resolution MS.[6] HRMS provides a highly accurate mass measurement, allowing for the confident determination of the molecular formula. The key diagnostic feature for an 8-bromopyrazolotriazine is the presence of two molecular ion peaks of nearly equal intensity separated by 2 m/z units, corresponding to the two naturally abundant isotopes of bromine (^{79}Br and ^{81}Br).[7][8]

Protocol 2.1: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** Prepare a dilute solution of the sample (approx. 10-50 $\mu\text{g/mL}$) in a suitable solvent compatible with the ionization source (e.g., methanol or acetonitrile).
- **Instrument Calibration:** Calibrate the mass spectrometer using a known standard to ensure high mass accuracy.
- **Infusion/Injection:** Introduce the sample into the mass spectrometer, typically via direct infusion or coupled with an LC system.
- **Data Acquisition:** Acquire the mass spectrum in positive ion mode (for protonated molecules, $[\text{M}+\text{H}]^+$) or negative ion mode, depending on the compound's properties. Ensure the mass range covers the expected molecular weight.
- **Data Analysis:**
 - Identify the molecular ion cluster. Look for two peaks separated by approximately 2 Da.

- Verify that the intensity ratio of these two peaks (M and M+2) is approximately 1:1, which is characteristic of a single bromine atom.[\[8\]](#)
- Compare the measured accurate mass of the monoisotopic peak (containing ^{79}Br) with the theoretical mass calculated for the proposed molecular formula. The mass error should be less than 5 ppm.

Data Presentation: Expected MS Data

Parameter	Expected Value	Significance
Monoisotopic Mass $[\text{M}+\text{H}]^+$ (^{79}Br)	Calculated from formula	Confirms elemental composition
Isotopic Peak $[\text{M}+2+\text{H}]^+$ (^{81}Br)	M+H peak + 1.998 Da	Confirms presence of Bromine
Intensity Ratio (M:M+2)	~1:1	Confirms one Bromine atom [7]
Mass Accuracy	< 5 ppm	High confidence in formula

Section 3: Purity Assessment via High-Performance Liquid Chromatography (HPLC)

HPLC is the industry-standard technique for determining the purity of pharmaceutical compounds and for quantifying them in various matrices.[\[9\]](#) A validated reversed-phase HPLC (RP-HPLC) method is critical for quality control.[\[10\]](#)[\[11\]](#)

Rationale for Experimental Choices

Reversed-phase chromatography, typically using a C18 stationary phase, is a robust starting point for separating small organic molecules like pyrazolotriazines.[\[12\]](#)[\[13\]](#) The mobile phase usually consists of an aqueous component (often with a modifier like trifluoroacetic acid or formic acid to improve peak shape) and an organic solvent (acetonitrile or methanol).[\[14\]](#) Detection is commonly performed using a UV detector set to a wavelength where the analyte exhibits strong absorbance.[\[15\]](#) Method validation is performed according to ICH guidelines to ensure the method is reliable and reproducible.[\[16\]](#)

Protocol 3.1: RP-HPLC Method Development and Purity Analysis

- System Setup: Use an HPLC system equipped with a pump, autosampler, column oven, and a UV or Photo-Diode Array (PDA) detector.
- Column and Mobile Phase:
 - Column: Start with a C18 column (e.g., 150 mm x 4.6 mm, 5 μ m particle size).[13]
 - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
 - Mobile Phase B: Acetonitrile.
- Gradient Elution: Run a scouting gradient to determine the optimal separation conditions (e.g., 5% to 95% B over 20 minutes).
- Sample Preparation: Prepare a stock solution of the 8-bromopyrazolotriazine in a suitable solvent (e.g., methanol) at a concentration of ~1 mg/mL. Dilute to a working concentration of ~0.1 mg/mL with the mobile phase.
- Analysis: Inject 5-10 μ L of the sample. Set the column temperature to 25-30°C and the flow rate to 1.0 mL/min.[12] Monitor the chromatogram at a suitable wavelength (e.g., 254 nm or the λ_{max} of the compound).
- Purity Calculation: Calculate the purity of the main peak as a percentage of the total peak area of all detected components.

Data Presentation: Typical HPLC Method Parameters

Parameter	Typical Condition
Column	C18, 150 x 4.6 mm, 5 μ m
Mobile Phase	A: 0.1% TFA in H ₂ O; B: Acetonitrile
Flow Rate	1.0 mL/min
Injection Volume	5 μ L
Column Temp.	30 °C
Detection	UV at 254 nm
Expected Retention Time	Dependent on specific structure and gradient

Section 4: Definitive 3D Structure via Single-Crystal X-ray Crystallography

While spectroscopic methods provide information about connectivity, single-crystal X-ray crystallography offers unparalleled, high-resolution detail of the three-dimensional molecular architecture in the solid state.^[17] It is considered the definitive proof of structure, revealing precise bond lengths, bond angles, and intermolecular interactions.^[18]

Rationale for Experimental Choices

The success of this technique relies on the ability to grow a high-quality single crystal. The crystal is cooled to low temperatures (e.g., 100-120 K) using a stream of cold nitrogen to minimize thermal vibrations, which results in a higher quality diffraction pattern and a more precise structure.^[18]

Protocol 4.1: Single-Crystal X-ray Diffraction

- **Crystal Growth:** Grow single crystals suitable for diffraction. This is often achieved by slow evaporation of a solvent from a concentrated solution of the purified compound.
- **Crystal Mounting:** Select a well-formed, defect-free crystal under a microscope and mount it on a goniometer head.^[18]

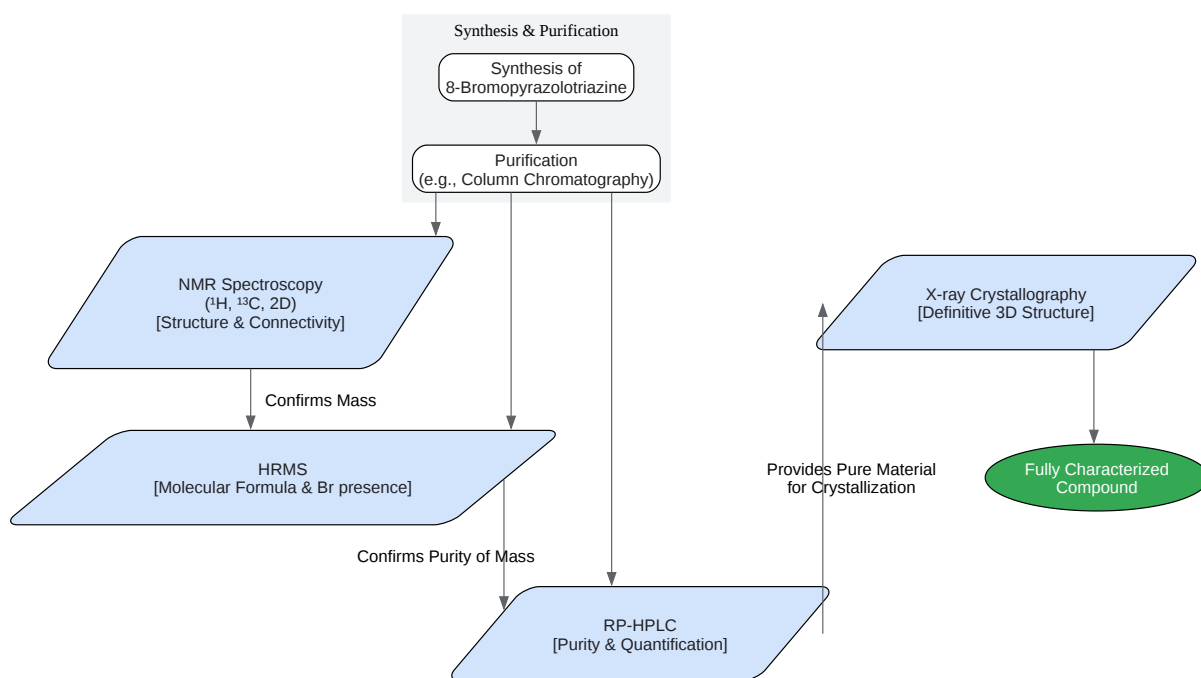
- **Data Collection:** Place the mounted crystal on a diffractometer. X-ray diffraction data are collected as the crystal is rotated in the X-ray beam (e.g., Mo K α radiation).^[19]
- **Structure Solution and Refinement:** The collected diffraction data are processed to determine the unit cell parameters and space group. The structure is then solved using direct methods or other algorithms and refined to fit the experimental data.
- **Data Analysis:** The final refined structure provides precise atomic coordinates. This information is used to determine bond lengths, bond angles, torsional angles, and to analyze crystal packing and intermolecular interactions like hydrogen bonding or π -stacking.

Data Presentation: Key Crystallographic Parameters

Parameter	Description
Crystal System	e.g., Monoclinic, Orthorhombic
Space Group	e.g., P2 ₁ /c
Unit Cell Dimensions	a, b, c (Å); α , β , γ (°)
R-factor	Measure of agreement between the crystallographic model and the experimental data

Section 5: Integrated Analytical Workflow

The characterization of a novel 8-bromopyrazolotriazine is not a linear process but an integrated workflow where each technique provides complementary information to build a complete and validated data package.



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Caption: Integrated workflow for the characterization of 8-bromopyrazolotriazines.

This workflow begins with synthesis and purification, followed by parallel spectroscopic and chromatographic analyses to build a comprehensive data package, culminating in definitive structural proof.

Conclusion

The rigorous characterization of 8-bromopyrazolotriazines is essential for advancing their development as potential therapeutic agents. By employing an integrated suite of analytical techniques—NMR for structural elucidation, mass spectrometry for molecular formula confirmation, HPLC for purity assessment, and X-ray crystallography for definitive 3D structure determination—researchers can establish a compound's identity and quality with the highest degree of confidence. The protocols and rationale outlined in this guide provide a robust framework for achieving this critical objective.

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